4-(2,4-Dimethylphenyl)thiazole-2-carbaldehyde: A Technical Guide to Potential Applications

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Compound of Interest

Compound Name:	*4-(2,4-Dimethylphenyl)thiazole-2-carbaldehyde*
CAS No.:	*383143-90-6*
Cat. No.:	*B1307460*

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Introduction: Unveiling a Privileged Scaffold for Scientific Exploration

The thiazole nucleus stands as a cornerstone in heterocyclic chemistry, renowned for its versatile reactivity and profound impact across a spectrum of scientific disciplines.[1][2][3][4] Its derivatives have consistently demonstrated a remarkable breadth of biological activities, establishing the thiazole ring as a "privileged structure" in medicinal chemistry and drug discovery.[1][5] This technical guide delves into the prospective applications of a specific, yet underexplored, derivative: **4-(2,4-Dimethylphenyl)thiazole-2-carbaldehyde**. While direct experimental data for this compound remains nascent, a comprehensive analysis of its structural analogues and the broader family of thiazole-containing molecules allows for a well-grounded projection of its potential.

This document will serve as an in-depth resource for researchers, scientists, and drug development professionals, providing a forward-looking perspective on the promising avenues of investigation for this compound. By examining the established roles of closely related

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structures, we can illuminate the potential of **4-(2,4-Dimethylphenyl)thiazole-2-carbaldehyde** in medicinal chemistry, materials science, and agricultural applications.

Molecular Profile and Synthetic Considerations

Chemical Structure:

Caption: Chemical structure of **4-(2,4-Dimethylphenyl)thiazole-2-carbaldehyde**.

Property	Value
Molecular Formula	C12H11NOS
Molecular Weight	217.29 g/mol
Key Functional Groups	Thiazole ring, Aldehyde, Dimethylphenyl group

The aldehyde functional group at the 2-position of the thiazole ring is a key feature, rendering the molecule a versatile synthetic intermediate for a variety of chemical transformations, such as condensation reactions to form Schiff bases, hydrazones, and other derivatives.[5]

Synthetic Strategy: A Potential Pathway

While a specific synthesis for **4-(2,4-Dimethylphenyl)thiazole-2-carbaldehyde** is not documented, a plausible synthetic route can be extrapolated from established methods for similar thiazole-2-carbaldehydes. One such approach involves a Grignard reaction with a 2-bromothiazole precursor.[6]



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Caption: A potential synthetic workflow for **4-(2,4-Dimethylphenyl)thiazole-2-carbaldehyde**.

Potential Applications in Medicinal Chemistry

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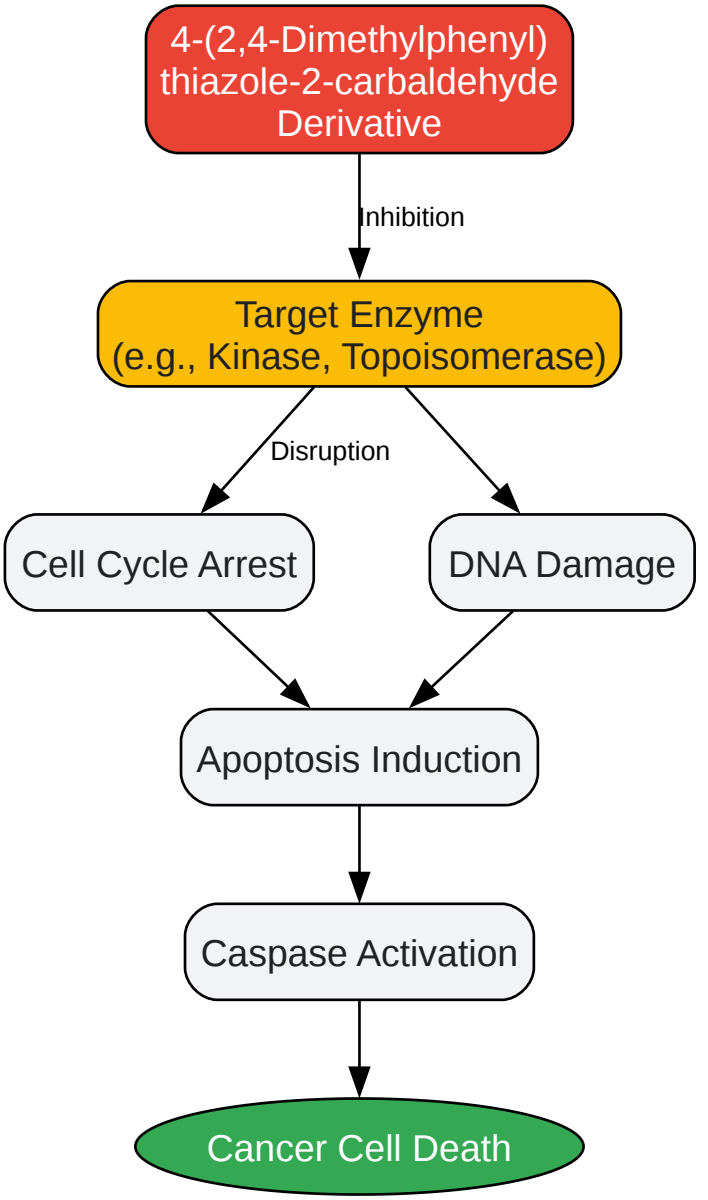
The thiazole scaffold is a recurring motif in a multitude of clinically approved drugs and investigational compounds.[1][2] The structural features of **4-(2,4-Dimethylphenyl)thiazole-2-carbaldehyde** suggest several promising avenues for therapeutic development.

Anticancer Agent Development

Thiazole derivatives have demonstrated significant cytotoxic effects against various human cancer cell lines.[1][5] The proposed mechanisms of action often involve the induction of apoptosis, disruption of mitochondrial membrane potential, and inhibition of key enzymes like topoisomerase II.[5]

Hypothetical Mechanism of Action:

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Caption: A potential signaling pathway for the anticancer activity of thiazole derivatives.

Experimental Protocol: In Vitro Cytotoxicity Assay (MTT Assay)

- Cell Culture: Culture human cancer cell lines (e.g., MCF-7 for breast cancer, HCT-116 for colorectal carcinoma) in appropriate media.[5]
- Compound Preparation: Dissolve **4-(2,4-Dimethylphenyl)thiazole-2-carbaldehyde** or its derivatives in DMSO to create stock solutions.

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- Treatment: Seed cells in 96-well plates and treat with serial dilutions of the test compound for 48-72 hours.
- MTT Addition: Add MTT solution to each well and incubate for 4 hours to allow for formazan crystal formation.
- Solubilization: Add a solubilizing agent (e.g., DMSO or isopropanol) to dissolve the formazan crystals.
- Absorbance Reading: Measure the absorbance at 570 nm using a microplate reader.
- Data Analysis: Calculate the IC50 value (the concentration at which 50% of cell growth is inhibited).

Antimicrobial Drug Discovery

Thiazole derivatives are being explored as novel scaffolds for developing antimicrobial agents to combat multidrug-resistant pathogens.[5][7][8]

Potential Targets:

- Gram-Positive Bacteria: Methicillin-resistant Staphylococcus aureus (MRSA) and vancomycin-resistant Enterococcus faecium (VRE).[5]
- Fungi:Candida albicans and Aspergillus niger.[9]

Experimental Protocol: Minimum Inhibitory Concentration (MIC) Determination

- Microorganism Preparation: Prepare standardized inoculums of the target bacteria or fungi.
- Compound Dilution: Prepare serial dilutions of the test compound in a 96-well microtiter plate.
- Inoculation: Add the microbial inoculum to each well.
- Incubation: Incubate the plates under appropriate conditions for the specific microorganism.

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- MIC Determination: The MIC is the lowest concentration of the compound that visibly inhibits microbial growth.

Anti-inflammatory and Neuroprotective Agents

Certain thiazole derivatives have shown anti-inflammatory properties, and some are being investigated for neurological disorders.[1][10][11] For instance, thiazole-carboxamide derivatives have been studied as negative allosteric modulators of AMPA receptors, suggesting potential neuroprotective applications.[12]

Potential Applications in Materials Science

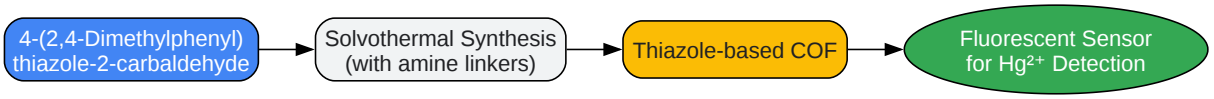
The unique electronic and photoluminescent properties of the thiazole ring make it an attractive building block for advanced materials.

Covalent Organic Frameworks (COFs) for Sensing Applications

Thiazole-2-carbaldehyde-based monomers can be used to synthesize Covalent Organic Frameworks (COFs).[13][14][15] These porous crystalline polymers have potential applications in:

- Fluorescent Sensing: Detection of heavy metal ions like Hg^{2+} with high selectivity and sensitivity.[13][14]
- Gas Storage: The porous nature of COFs makes them candidates for storing gases like methane.[15]

Workflow for COF Synthesis and Application:



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Caption: A simplified workflow for the synthesis and application of a thiazole-based COF.

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Dyes and Polymers

The thiazole moiety can contribute to the thermal and chemical stability of polymers and can be incorporated into dyes due to its distinct color properties.[10]

Potential Applications in Agricultural Chemistry

Thiazole derivatives have found utility in agrochemical formulations.[10]

- Pesticides and Herbicides: The compound could serve as a scaffold for developing new pesticides and herbicides with enhanced efficacy.
- Antifungal Agents: Thiazole-containing compounds like thiabendazole are used as fungicides.[1]

Conclusion and Future Directions

While **4-(2,4-Dimethylphenyl)thiazole-2-carbaldehyde** is a relatively uncharacterized molecule, its structural components strongly suggest a high potential for a wide range of applications. Its versatile aldehyde functionality makes it an excellent starting point for the synthesis of diverse chemical libraries. Future research should focus on the efficient synthesis of this compound and the systematic evaluation of its biological and material properties. The insights provided in this guide, drawn from the well-established chemistry of its analogues, offer a robust framework for initiating such investigations. The exploration of this and similar novel thiazole derivatives will undoubtedly continue to enrich the fields of drug discovery, materials science, and agricultural chemistry.

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